

Application Notes and Protocols for Preparing ACY-738 Stock Solution in DMSO

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Compound of Interest

Compound Name: ACY-738

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These application notes provide a comprehensive guide for the preparation, storage, and handling of **ACY-738** stock solutions in Dimethyl Sulfoxide (DMSO). **ACY-738** is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6) and is a valuable tool for research in neurodegenerative diseases, oncology, and immunology.

Introduction

ACY-738 is a hydroxamic acid-containing small molecule that demonstrates high selectivity for HDAC6, an enzyme that plays a crucial role in various cellular processes by deacetylating non-histone proteins, most notably α -tubulin.[1][2] Inhibition of HDAC6 by **ACY-738** leads to an increase in the acetylation of α -tubulin, which is involved in microtubule stability and axonal transport.[3][4] Due to its ability to readily cross the blood-brain barrier, **ACY-738** is of particular interest for studying the central nervous system.[5][6]

Proper preparation of **ACY-738** stock solutions is critical for ensuring experimental reproducibility and accuracy. DMSO is the recommended solvent for creating concentrated

stock solutions of **ACY-738** due to its high solubilizing capacity for this compound.

Quantitative Data Summary

The following tables summarize the key quantitative information for **ACY-738**.

Table 1: Chemical and Physical Properties of **ACY-738**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₄ N ₄ O ₂	[1][7]
Molecular Weight	270.29 g/mol	[2]
CAS Number	1375465-91-0	[5][7]
Appearance	White to off-white solid	[8]

Table 2: Solubility of **ACY-738**

Solvent	Solubility	Notes	Reference
DMSO	≥ 32 mg/mL (118.39 mM)	Hygroscopic DMSO can reduce solubility; use fresh, anhydrous DMSO.	[8][9]
50 mg/mL (184.99 mM)	Sonication is recommended to aid dissolution.	[10]	
54 mg/mL (199.78 mM)	[5]		
Ethanol	1 mg/mL	[5]	
Water	Insoluble	[5]	
DMF	10 mg/mL	[1]	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	[1]	

Table 3: Recommended Storage Conditions for **ACY-738**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	2 to 3 years	[7][8]
4°C	2 years	[8]	
In DMSO	-80°C	6 months to 2 years	[7][8]
-20°C	1 year	[8]	
4°C	2 weeks	[7]	

Experimental Protocol: Preparation of a 10 mM **ACY-738** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ACY-738** in DMSO.

Materials:

- **ACY-738** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

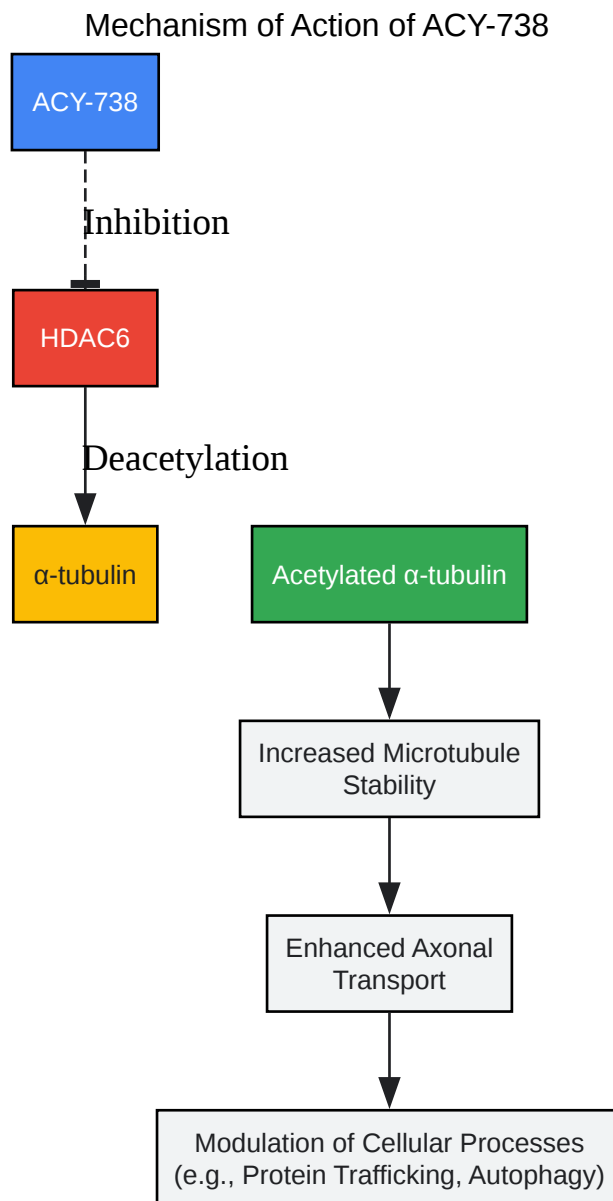
- Pre-weighing Preparations:

- Ensure the analytical balance is calibrated and level.
- Allow the **ACY-738** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing **ACY-738**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **ACY-738** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.703 mg of **ACY-738** (Molecular Weight = 270.29 g/mol).
- Solvent Addition:
 - Using a calibrated micropipette, add the calculated volume of anhydrous, sterile DMSO to the microcentrifuge tube containing the **ACY-738** powder. For the example above, add 1 mL of DMSO.
 - It is crucial to use fresh, high-quality DMSO as moisture can decrease the solubility of **ACY-738**.[\[5\]](#)
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. [\[10\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- For long-term storage, place the aliquots at -80°C.[7][8] For short-term storage, -20°C is acceptable.

Visualizations

Signaling Pathway of **ACY-738** Action

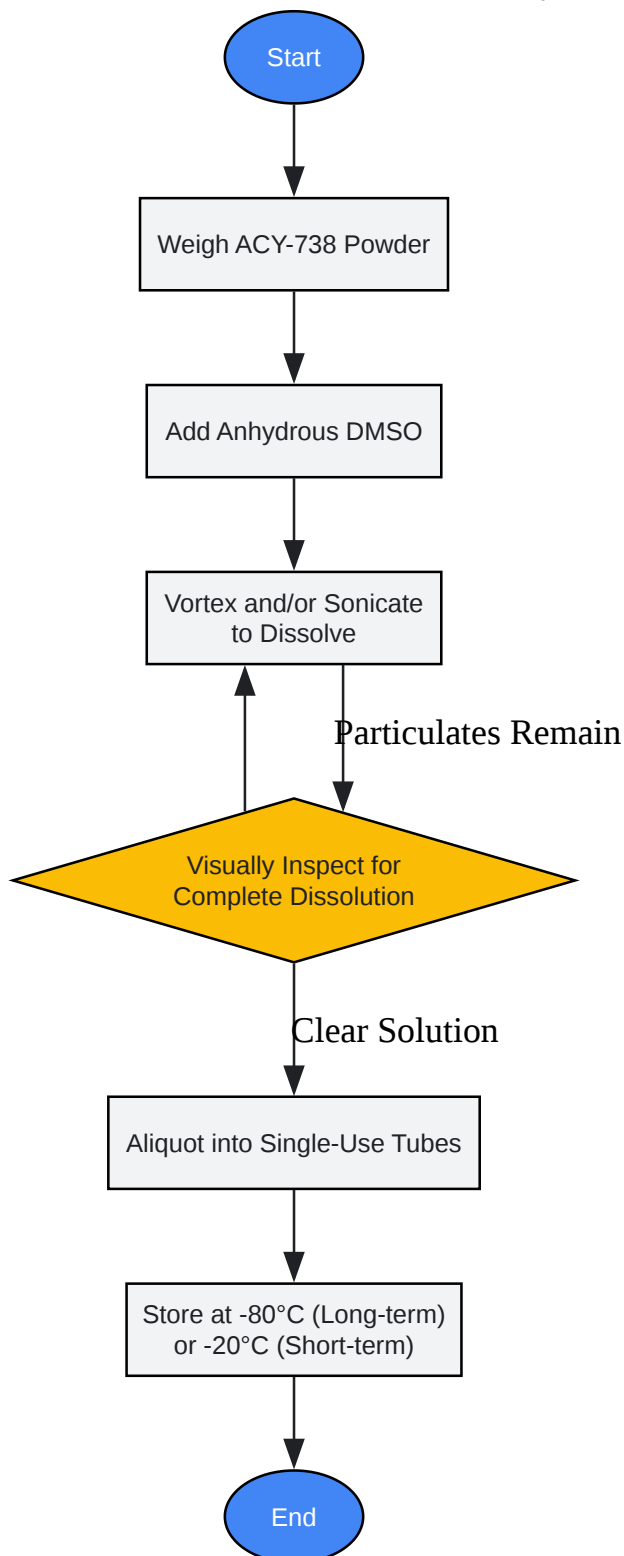


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Caption: Mechanism of action of **ACY-738**.

Experimental Workflow for Stock Solution Preparation

Workflow for ACY-738 Stock Solution Preparation

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Caption: Experimental workflow for preparing **ACY-738** stock solution.

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